

An In-depth Technical Guide to Dimethyl Carbate

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Compound of Interest

Compound Name: *Dimethyl carbate*

Cat. No.: *B1252131*

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IUPAC Name: dimethyl (1R,2S,3R,4S)-bicyclo[2.2.1]hept-5-ene-2,3-dicarboxylate[1][2]

This technical guide provides a comprehensive overview of **Dimethyl carbate**, an active ingredient primarily used as an insect repellent. The document details its chemical properties, synthesis, toxicological data, and known applications, tailored for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

Dimethyl carbate is a dicarboxylic acid ester.[3] The compound is a viscous, syrupy liquid in its usual form but can exist as crystals when highly purified.[4] It is practically insoluble in water but soluble in common organic solvents, with a solubility of approximately 6% in kerosene and mineral oils.[4]

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₄ O ₄	[3][4]
Molar Mass	210.23 g/mol	[3][4]
Melting Point	38 °C (when very pure)	[2][4]
Boiling Point	137 °C at 12.5 mmHg; 130 °C at 9 mmHg; 115 °C at 1.5 mmHg	[4]
Density	1.164 g/cm ³ (at 21 °C relative to water at 4 °C); 1.4852 g/cm ³	[2][4]
Refractive Index	1.4852 (at 20 °C)	[4]

Synthesis of Dimethyl Carbate

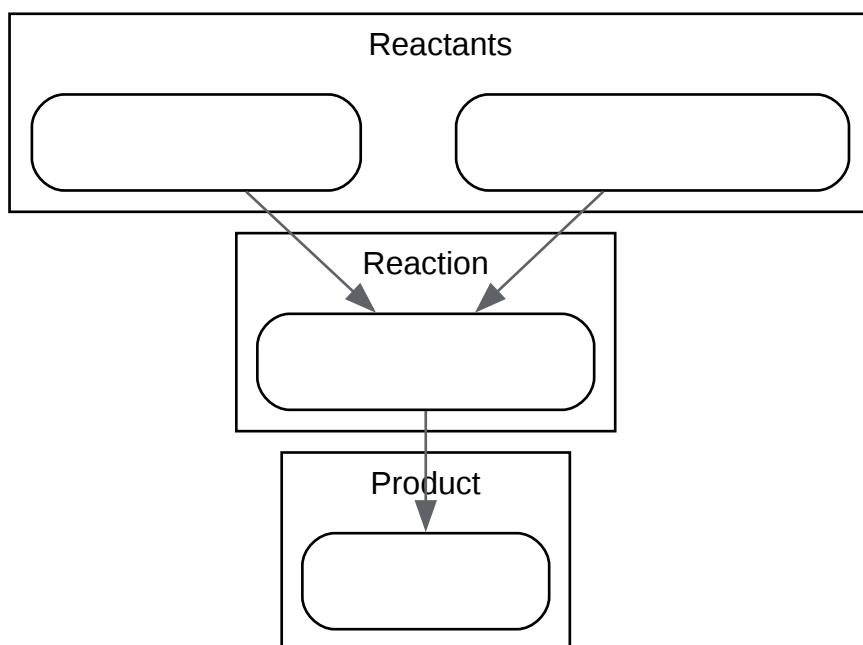
The primary method for synthesizing **Dimethyl carbate** is through a Diels-Alder reaction. This reaction involves the [4+2] cycloaddition of a conjugated diene (cyclopentadiene) and a dienophile (dimethyl maleate).[1][2] An alternative pathway involves the Diels-Alder condensation of cyclopentadiene with maleic anhydride, followed by esterification of the resulting anhydride to yield **Dimethyl carbate**.[4]

A general procedure for a Diels-Alder reaction involving cyclopentadiene is as follows. Note that specific reaction conditions for the synthesis of **Dimethyl carbate** may vary.

- Preparation of Cyclopentadiene: Cyclopentadiene is typically obtained by the thermal cracking of its dimer, dicyclopentadiene. This is done by heating the dimer, which undergoes a retro-Diels-Alder reaction to yield the monomer. The freshly distilled cyclopentadiene must be used immediately as it readily dimerizes back at room temperature.
- Reaction Setup: The dienophile, dimethyl maleate, is dissolved in a suitable solvent (e.g., toluene, ethyl acetate) in a reaction flask.[5] The flask is often cooled in an ice bath.
- Addition of Diene: Freshly distilled cyclopentadiene is added portion-wise to the solution of dimethyl maleate.

- Reaction: The reaction is often exothermic.^[6] The mixture is stirred at a controlled temperature (e.g., room temperature or slightly elevated) for a specified period to ensure complete reaction. Reaction progress can be monitored by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Workup and Purification: After the reaction is complete, the solvent is typically removed under reduced pressure. The crude product can then be purified by methods such as crystallization or column chromatography to obtain pure **Dimethyl carbate**.

Synthesis of Dimethyl Carbate via Diels-Alder Reaction



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Caption: Synthesis of **Dimethyl Carbate**.

Toxicological Data

Toxicological studies have been conducted to determine the acute toxicity of **Dimethyl carbate**. The median lethal dose (LD50) has been established for oral and dermal routes in

animal models. Caution is advised as it can cause central nervous system excitation followed by depression.[4]

Test	Species	Route	LD50	Reference
Acute Toxicity	Mouse	Oral	1.4 ml/kg	[4]
Acute Toxicity	Rat	Oral	1.0 ml/kg	[4]
Acute Toxicity	Rat	Dermal	10.0 ml/kg	[4]

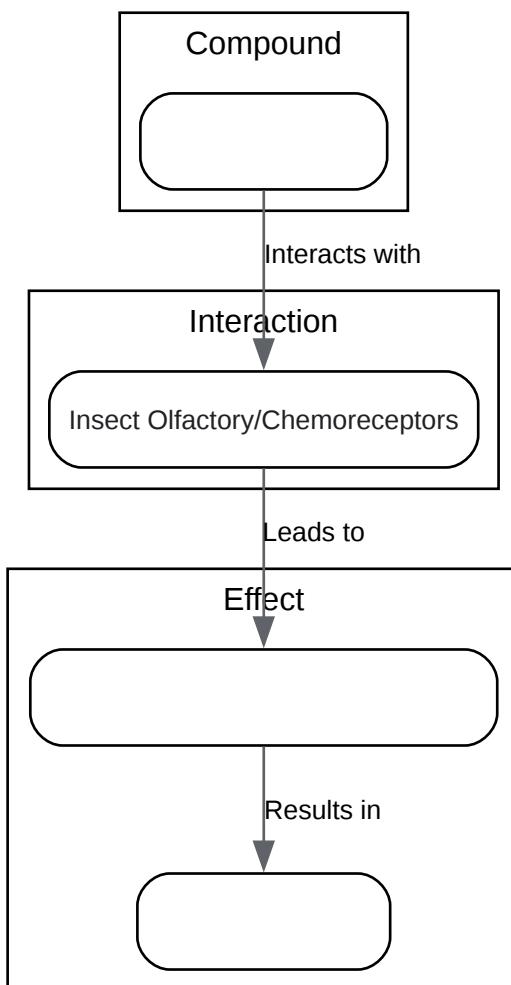
Application as an Insect Repellent

Dimethyl carbate is primarily used as an insect repellent.[1][3][4] It is effective against various insects, although detailed quantitative efficacy data against specific species is not extensively available in the provided search results.

The precise mechanism of action for **Dimethyl carbate** as an insect repellent is not well-documented in the provided search results. However, the general mechanism for insect repellents involves interaction with the insect's olfactory system to disrupt the host-seeking behavior. Some repellents are known to act on specific odorant receptors (ORs) or other chemoreceptors.[7]

There is some indication that carbamates, as a class of compounds, may have their effects potentiated by other repellents like DEET through interactions with insect muscarinic acetylcholine receptors (mAChRs).[8][9] This potentiation can increase the anticholinesterase activity of the carbamate.[8][9] However, it is important to note that this information is for carbamates in general and not specifically for **Dimethyl carbate**.

Postulated Mechanism of Insect Repellency

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